

# Proper Disposal Procedures for DC-Y13-27

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## Compound of Interest

Compound Name: DC-Y13-27

Cat. No.: B10857450

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides essential safety and logistical information for the disposal of **DC-Y13-27**, a YTHDF2 inhibitor used in research.

## Hazard Identification and Safety Information

**DC-Y13-27** is classified as a hazardous substance. All personnel handling this compound should be familiar with its potential hazards and take appropriate safety precautions.

### Quantitative Data Summary

Property	Value	Reference
Molecular Formula	C <sub>14</sub> H <sub>10</sub> N <sub>2</sub> O <sub>2</sub> S	
Molecular Weight	270.31 g/mol	
Appearance	White to beige powder	
Solubility	Soluble in DMSO (30 mg/mL)	
Storage Temperature	Room temperature	

### Hazard Classification

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	4	GHS07 (Exclamation Mark)	Warning	H302: Harmful if swallowed
Skin Irritation	2	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation
Eye Irritation	2	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation
Combustible Solids	11	-	-	-

## Personal Protective Equipment (PPE)

Before handling **DC-Y13-27**, ensure the following personal protective equipment is worn:

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses or goggles.
- Lab Coat: A standard laboratory coat.
- Respiratory Protection: Use in a well-ventilated area. If dust is generated, a respirator may be necessary.

## Disposal Procedures

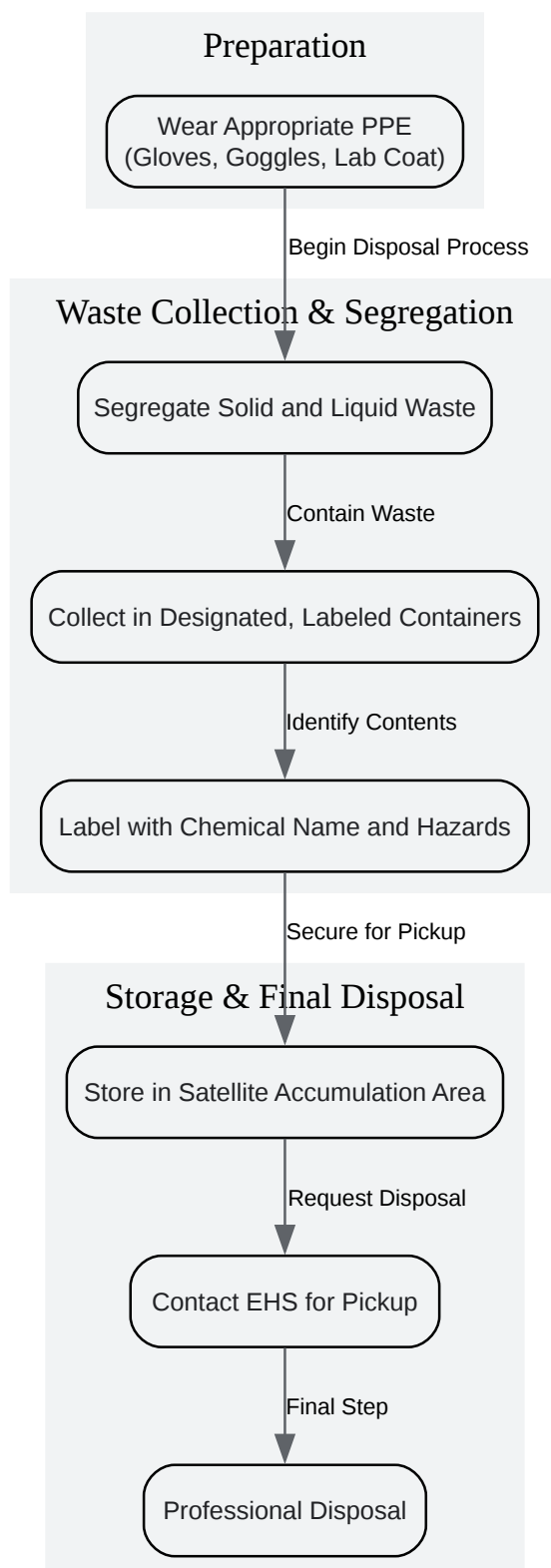
The disposal of **DC-Y13-27** and its contaminated materials must be handled in accordance with local, state, and federal regulations. The following is a general procedural guide.

Step-by-Step Disposal Protocol:

- Segregation:

- Do not mix **DC-Y13-27** waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Segregate solid waste (e.g., contaminated gloves, weigh paper) from liquid waste (e.g., unused solutions).
- Waste Collection:
  - Solid Waste: Collect in a designated, labeled, and sealed container. The container should be clearly marked as "Hazardous Chemical Waste" and include the name "**DC-Y13-27**".
  - Liquid Waste: Collect in a compatible, sealed, and labeled waste container. If dissolved in a solvent (e.g., DMSO), the solvent must also be listed on the waste label.
- Labeling:
  - All waste containers must be clearly labeled with the full chemical name ("**DC-Y13-27**"), the associated hazards (e.g., "Harmful if swallowed," "Causes skin and eye irritation"), and the date of accumulation.
- Storage:
  - Store waste containers in a designated satellite accumulation area.
  - Ensure the storage area is secure and away from incompatible materials.
- Pickup and Disposal:
  - Contact your institution's EHS office to arrange for the pickup and disposal of the hazardous waste. Do not attempt to dispose of **DC-Y13-27** down the drain or in regular trash.

#### Experimental Workflow for Disposal



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Caption: Logical workflow for the proper disposal of **DC-Y13-27**.

## Emergency Procedures

### Spill:

- Evacuate the immediate area.
- Wear appropriate PPE.
- For a small solid spill, gently sweep up the material to avoid creating dust and place it in a sealed container for disposal.
- For a liquid spill, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- Clean the spill area with a suitable solvent, followed by soap and water.
- Report the spill to your supervisor and EHS office.

### Exposure:

- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.
- In all cases of exposure, seek immediate medical attention.
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